

# Technical Support Center: Control of N-Nitroso-Timolol in Pharmaceutical Formulations

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## Compound of Interest

Compound Name: *N-nitroso-timolol*

Cat. No.: *B15815718*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on strategies to control the formation of **N-nitroso-timolol** in pharmaceutical formulations.

## Frequently Asked Questions (FAQs)

Q1: What is **N-nitroso-timolol** and why is it a concern?

A1: **N-nitroso-timolol** is a nitrosamine impurity that can form in drug products containing timolol, a beta-blocker used to treat conditions like glaucoma and hypertension.<sup>[1]</sup> Nitrosamines are classified as probable human carcinogens, and their presence in pharmaceuticals is a significant safety concern for regulatory agencies like the FDA and EMA.<sup>[1][2]</sup> Therefore, it is crucial to control the levels of these impurities in the final drug product.

Q2: What is the primary mechanism of **N-nitroso-timolol** formation?

A2: **N-nitroso-timolol** is formed through a nitrosation reaction between the secondary amine group in the timolol molecule and a nitrosating agent.<sup>[1]</sup> The most common nitrosating agents in pharmaceutical manufacturing are nitrite ions ( $\text{NO}_2^-$ ), which can be present as impurities in

raw materials and excipients.[3] This reaction is typically accelerated under acidic conditions.[1]  
[3]

Q3: What are the key factors that promote the formation of **N-nitroso-timolol**?

A3: Several factors can contribute to the formation of **N-nitroso-timolol** in a pharmaceutical formulation:

- Presence of Nitrite Impurities: Trace amounts of nitrites in excipients, water, or other raw materials are a primary driver of nitrosamine formation.[3][4]
- pH of the Formulation: Acidic conditions (low pH) significantly accelerate the nitrosation reaction.[3][5]
- Temperature: Elevated temperatures during manufacturing or storage can increase the rate of **N-nitroso-timolol** formation.[6][7]
- Moisture Content: The presence of water can facilitate the reaction between timolol and nitrosating agents.[6]
- Manufacturing Process: Certain manufacturing processes, such as wet granulation, may provide a more favorable environment for nitrosamine formation compared to direct compression.[4]

Q4: What are the main strategies to control **N-nitroso-timolol** formation?

A4: A multi-faceted approach is necessary to control **N-nitroso-timolol** formation:

- Risk Assessment: Conduct a thorough risk assessment of the entire manufacturing process to identify potential sources of nitrosamines and nitrosating agents.[8][9]
- Excipient and Raw Material Control: Source high-quality excipients and raw materials with low nitrite content. Implement rigorous supplier qualification and testing programs.[4]
- Formulation Optimization:
  - pH Adjustment: Maintain the formulation at a neutral or slightly basic pH to inhibit the nitrosation reaction.

- Use of Inhibitors/Scavengers: Incorporate antioxidants, such as ascorbic acid (Vitamin C) or alpha-tocopherol (Vitamin E), into the formulation. These act as nitrite scavengers, preventing them from reacting with timolol.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Process Control: Optimize manufacturing processes to minimize conditions that favor nitrosamine formation (e.g., control temperature and moisture).
- Packaging and Storage: Use appropriate packaging materials and store the final drug product under controlled conditions to minimize degradation and impurity formation over its shelf life.[\[6\]](#)

## Troubleshooting Guide

| Problem                                                                           | Potential Cause(s)                                                                                                                                                                                                                          | Suggested Solution(s)                                                                                                                                                                                                                                                                                                                                                    |
|-----------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Detection of N-nitroso-timolol above the acceptable intake (AI) limit in a batch. | 1. High nitrite levels in a specific lot of an excipient. 2. Deviation in the pH of the formulation during manufacturing. 3. Unexpected temperature excursion during manufacturing or storage. 4. Cross-contamination from other processes. | 1. Quarantine the batch. Conduct a root cause analysis. 2. Test all incoming raw materials and excipients for nitrite content. 3. Review batch manufacturing records for any process deviations. 4. Re-evaluate and reinforce control over pH, temperature, and moisture throughout the process. 5. Review cleaning validation protocols to prevent cross-contamination. |
| Inconsistent N-nitroso-timolol levels between batches.                            | 1. Variability in nitrite content between different lots of the same excipient. 2. Inconsistent control of critical process parameters (e.g., pH, temperature).                                                                             | 1. Implement a more stringent specification for nitrite levels in all excipients. 2. Increase the frequency of in-process controls for critical parameters. 3. Work with excipient suppliers to ensure consistent quality.                                                                                                                                               |
| N-nitroso-timolol levels increase during stability studies.                       | 1. The formulation environment (e.g., pH) is conducive to nitrosation over time. 2. Ingress of moisture or oxygen through the packaging. 3. Degradation of the API or excipients leading to the formation of nitrosating agents.            | 1. Consider reformulating with a pH modifier or adding an antioxidant (nitrite scavenger). 2. Evaluate the container closure system for its protective properties. 3. Conduct forced degradation studies to understand the degradation pathways and identify potential precursors to nitrosating agents.                                                                 |
| Difficulty in achieving the required limit of quantification                      | 1. Insufficient sensitivity of the analytical method. 2. Matrix                                                                                                                                                                             | 1. Optimize the LC-MS/MS method parameters (e.g.,                                                                                                                                                                                                                                                                                                                        |

(LOQ) for N-nitroso-timolol.

effects from the sample preparation. 3. Background noise in the mass spectrometer.

ionization source, collision energy).[1][13] 2. Refine the sample preparation procedure to remove interfering substances. 3. Use high-purity solvents and reagents to minimize background noise. [14]

## Quantitative Data on N-Nitrosamine Formation

### Table 1: Effect of Storage Conditions on N-Nitrosodimethylamine (NDMA) Formation in Ranitidine Tablets

This table provides an example of the impact of temperature and humidity on nitrosamine formation in a different drug product, highlighting the importance of storage conditions.

| Brand    | Storage Condition | Duration (weeks) | Initial NDMA (ppm) | Final NDMA (ppm) |
|----------|-------------------|------------------|--------------------|------------------|
| Tablet A | 40°C / 75% RH     | 8                | 0.19               | 116              |
| Tablet B | 40°C / 75% RH     | 8                | 2.89               | 18               |

Data from a study on ranitidine, demonstrating a significant increase in NDMA levels under accelerated stability conditions.[6][7]

**Table 2: Efficacy of Ascorbic Acid in Reducing Nitrite Levels and Nitrosamine Formation**

| Formulation Component                       | Condition                                                          | Nitrite Reduction (%) | Nitrosamine Formation Reduction (%) |
|---------------------------------------------|--------------------------------------------------------------------|-----------------------|-------------------------------------|
| Placebo blend with 1% Ascorbic Acid         | Stored at 40°C/75% RH for 7 days                                   | Up to 87%             | N/A                                 |
| Model API formulation with 1% Ascorbic Acid | Spiked with KNO <sub>2</sub> and stored at 50°C/75% RH for 2 weeks | N/A                   | Approximately 75%                   |

Data from a study demonstrating the effectiveness of ascorbic acid as a nitrite scavenger and nitrosamine inhibitor.

[\[12\]](#)

## Experimental Protocols

### Protocol 1: Quantification of N-Nitroso-Timolol in Timolol Drug Substance by LC-MS/MS

Objective: To develop a sensitive and robust method for the quantification of **N-nitroso-timolol** impurity in timolol active pharmaceutical ingredient (API).[\[1\]](#)[\[13\]](#)

Instrumentation:

- Agilent 1290 Infinity II LC system coupled with an Agilent 6495D triple quadrupole mass spectrometer (or equivalent).[\[1\]](#)[\[13\]](#)

Chromatographic Conditions:

- Column: Agilent InfinityLab Poroshell Phenyl-Hexyl (3.0 x 150 mm, 2.7 µm).[\[13\]](#)

- Mobile Phase A: 1 mM ammonium trifluoroacetate with 0.05% formic acid in water.[13]
- Mobile Phase B: 0.1% formic acid in methanol.[13]
- Gradient:
  - 0-2 min: 10% B
  - 2-12 min: 10-90% B
  - 12-15 min: 90% B
  - 15.1-20 min: 10% B (re-equilibration)
- Flow Rate: 0.4 mL/min.[13]
- Column Temperature: 40°C.[13]
- Injection Volume: 7 µL.[1]

#### Mass Spectrometry Conditions:

- Ionization Source: Agilent Jet Stream (AJS) Electrospray Ionization (ESI), Positive Mode.[13]
- Gas Temperature: 250°C.[1]
- Gas Flow: 12 L/min.[1]
- Nebulizer Pressure: 45 psi.[1]
- Capillary Voltage: 3000 V.[1]
- Multiple Reaction Monitoring (MRM) Transitions:
  - Quantifier: m/z 346.2 → 128
  - Qualifier 1: m/z 346.2 → 144

- Qualifier 2:  $m/z$  346.2  $\rightarrow$  130 (Collision energies should be optimized for the specific instrument used).[\[13\]](#)

#### Sample Preparation:

- Prepare a stock solution of **N-nitroso-timolol** reference standard in methanol.
- Prepare a series of calibration standards by diluting the stock solution with a suitable diluent (e.g., 95:5 Methanol:Acetonitrile) to cover the desired concentration range (e.g., 5 to 1500 pg/mL).[\[1\]](#)
- Accurately weigh the timolol API and dissolve it in the diluent to a final concentration of 10 mg/mL.
- Analyze the calibration standards and the sample solution by LC-MS/MS.

#### Data Analysis:

- Construct a calibration curve by plotting the peak area of the quantifier MRM transition against the concentration of the **N-nitroso-timolol** standards.
- Determine the concentration of **N-nitroso-timolol** in the timolol API sample from the calibration curve.
- The method should be validated according to ICH Q2(R1) guidelines for linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).[\[1\]](#)[\[15\]](#)

## Protocol 2: Nitrosamine Risk Assessment for a Pharmaceutical Product

Objective: To systematically evaluate the potential risk of N-nitrosamine impurities in a drug product.[\[8\]](#)[\[9\]](#)[\[16\]](#)

#### Step 1: Risk Identification

- API Synthesis:
  - Review the complete synthesis route of the timolol API.

- Identify any steps where nitrosating agents (e.g., sodium nitrite) are used or could be formed.
- Assess the potential for secondary or tertiary amine precursors to be present as starting materials, intermediates, or impurities.
- Drug Product Formulation:
  - List all excipients used in the formulation.
  - For each excipient, evaluate the potential for nitrite impurities. This can be based on supplier information, literature data, or in-house testing.
  - Consider potential interactions between the API and excipients that could lead to nitrosamine formation.
- Manufacturing Process:
  - Evaluate the manufacturing process (e.g., wet granulation, direct compression, drying) for conditions that could promote nitrosation (e.g., acidic pH, high temperature, presence of water).
- Packaging and Storage:
  - Assess the potential for leachables from the container closure system to act as a source of amines or nitrosating agents.
  - Consider the impact of storage conditions (temperature, humidity) on the stability of the drug product and the potential for nitrosamine formation over time.

## Step 2: Risk Analysis

- For each identified potential risk, evaluate the probability of occurrence and the severity of the potential harm (i.e., the level of nitrosamine that could be formed).
- Prioritize the risks based on this evaluation.

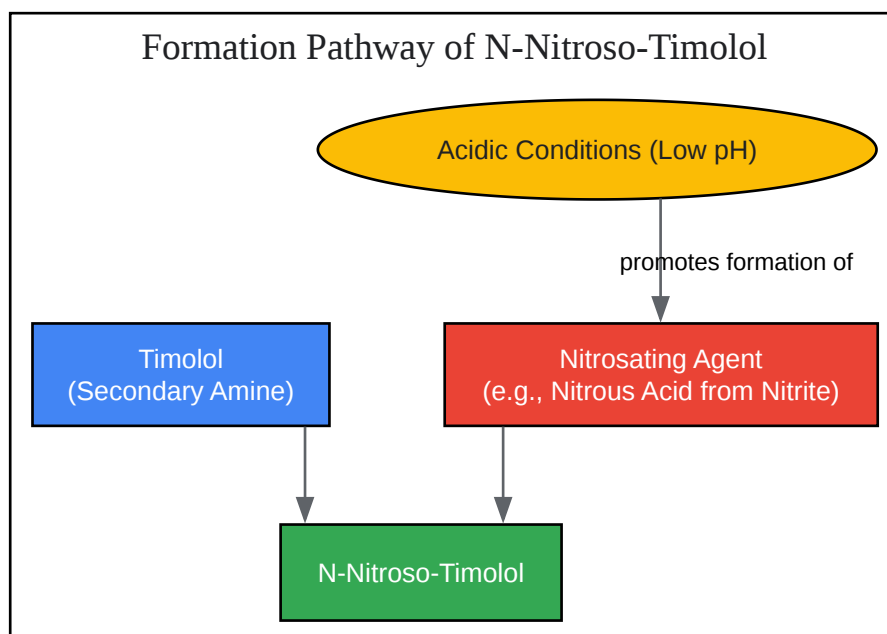
## Step 3: Risk Control

- For high-priority risks, implement control strategies. This may include:
  - Changing the API synthesis route.
  - Sourcing excipients with lower nitrite levels.
  - Modifying the formulation (e.g., adjusting pH, adding inhibitors).
  - Optimizing the manufacturing process.
  - Implementing more stringent testing of raw materials and the final product.

#### Step 4: Risk Review

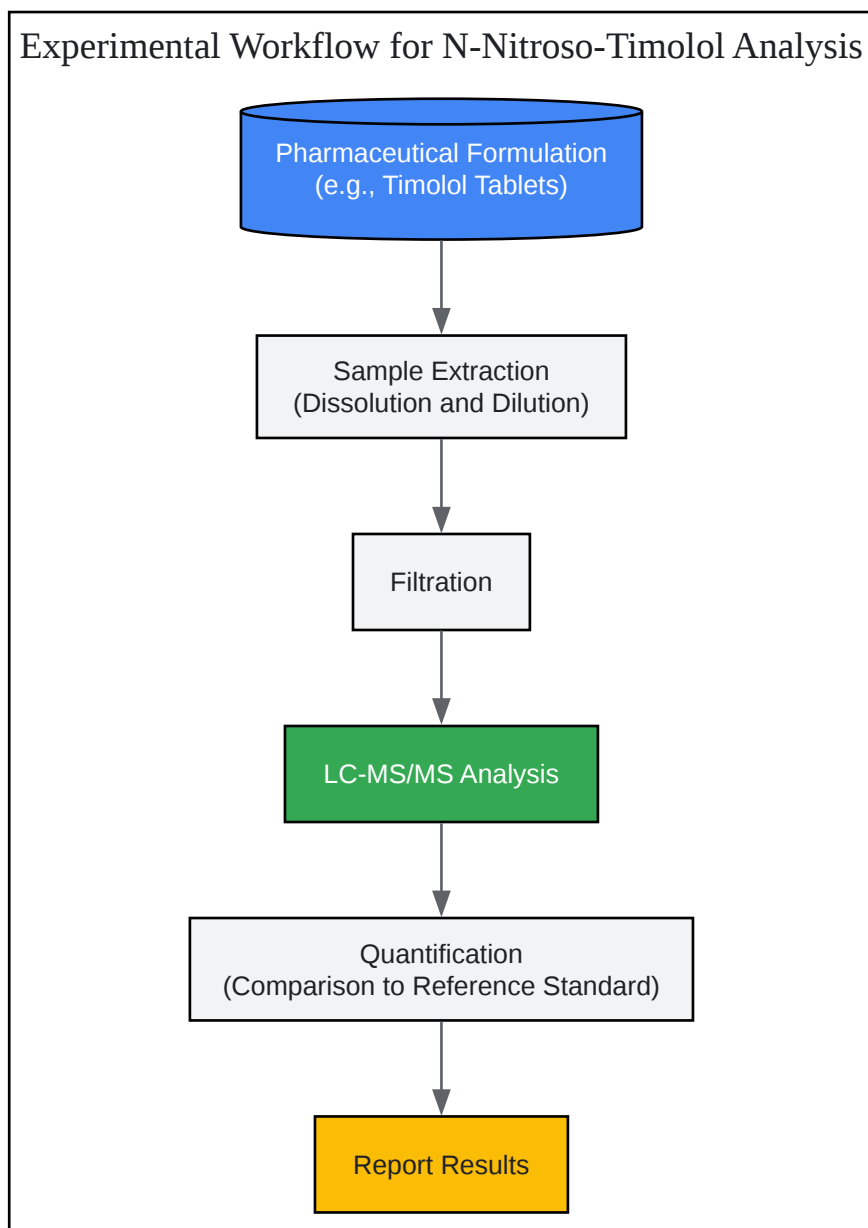
- Periodically review the risk assessment, especially when there are changes to the manufacturing process, suppliers, or formulation.
- Monitor stability batches for any trends in **N-nitroso-timolol** levels.

## Visualizations



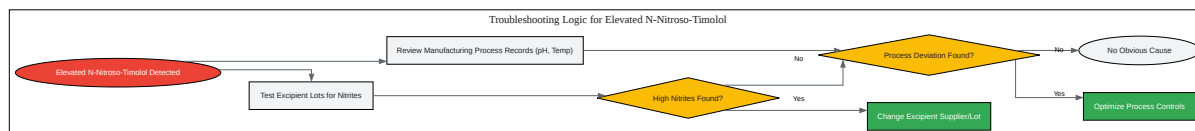
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Caption: Chemical reaction pathway for the formation of **N-nitroso-timolol**.



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Caption: A typical experimental workflow for the analysis of **N-nitroso-timolol**.



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Caption: A decision tree for troubleshooting elevated **N-nitroso-timolol** levels.

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